

A Comparative Analysis of Experimental Values for the Rydberg Constant

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The **Rydberg** constant (R_∞), a fundamental physical constant, is intrinsically linked to the atomic spectra of elements. Its precise determination has been a cornerstone in the development of atomic physics and quantum mechanics, and it continues to be a crucial parameter in various fields of research. This guide provides an objective comparison of different experimental values of the **Rydberg** constant, detailing the methodologies employed and presenting the data in a clear, structured format for easy interpretation.

Quantitative Data Summary

The following table summarizes various experimentally determined values of the **Rydberg** constant, including the value recommended by the Committee on Data for Science and Technology (CODATA), which represents a critically evaluated average of all available high-precision measurements.

Issuing Body/Principal Investigator	Year	Experimental Value (m^{-1})	Uncertainty (m^{-1})	Experimental Method
CODATA[1]	2022	10 973 731.568 157	0.000 012	Least-squares adjustment of fundamental constants
Pohl et al.[2]	2020	10 973 731.568 226	0.000 038	Two-photon frequency comb spectroscopy of the 1S-3S transition in atomic hydrogen
Parthey et al.[3]	2011	10 973 731.568 341	0.000 010	Two-photon spectroscopy of the 1S-2S transition in a cold atomic hydrogen beam
de Beauvoir et al.[4]	1997	10 973 731.568 59	0.000 10	Doppler-free two-photon spectroscopy of 2S-8S/D transitions in hydrogen and deuterium
Shaffer[5]	2020	10 973 731.568 076	0.000 096	High-resolution laser spectroscopy of the 1S to 2S transition in hydrogen
Brind[6][7]	2014	11 070 847	31 000	Analysis of the Balmer series of

hydrogen using a
transmission
grating
spectrometer

Experimental Protocols

The determination of the **Rydberg** constant has evolved from classical spectroscopic methods to high-precision laser spectroscopy. Below are detailed methodologies for two key experimental approaches.

Determination via Analysis of the Hydrogen Balmer Series

This classical method relies on observing the visible spectral lines of atomic hydrogen, known as the Balmer series, using a diffraction grating spectrometer.

Methodology:

- **Excitation of Hydrogen Gas:** A hydrogen discharge lamp is used to excite hydrogen atoms. An electric current is passed through the low-pressure gas, causing the atoms to absorb energy and jump to higher energy levels. As the electrons transition back to lower energy levels, they emit photons of specific wavelengths.[8]
- **Dispersion of Light:** The light emitted from the discharge tube is passed through a narrow slit and then directed onto a diffraction grating. The grating disperses the light into its constituent wavelengths, producing a spectrum of discrete lines.[6][9]
- **Observation and Measurement:** A spectrometer is used to observe the angles at which the different spectral lines are diffracted. The angles for the visible lines of the Balmer series (typically H-alpha, H-beta, H-gamma, and H-delta) are carefully measured.[6][7]
- **Calculation of Wavelengths:** Using the grating equation, $d \sin(\theta) = n\lambda$ (where d is the grating spacing, θ is the diffraction angle, n is the spectral order, and λ is the wavelength), the wavelengths of the observed spectral lines are calculated.[6]

- Determination of the **Rydberg Constant**: The **Rydberg** formula for the Balmer series is given by $1/\lambda = RH (1/2^2 - 1/n^2)$, where **RH** is the **Rydberg** constant for hydrogen and n is an integer greater than 2. By plotting $1/\lambda$ against $(1/2^2 - 1/n^2)$, a straight line is obtained, and the slope of this line corresponds to the **Rydberg** constant.[5]

High-Precision Measurement via Doppler-Free Two-Photon Spectroscopy of the 1S-2S Transition

Modern, high-precision determinations of the **Rydberg** constant utilize sophisticated laser spectroscopy techniques to minimize experimental uncertainties, particularly those arising from the Doppler effect. The 1S-2S transition in atomic hydrogen is ideal for this purpose due to its extremely narrow natural linewidth.

Methodology:

- Atomic Beam Preparation: A beam of atomic hydrogen is generated and cooled to cryogenic temperatures (e.g., 5.8 K) to reduce the velocity of the atoms.[3]
- Doppler-Free Excitation: The hydrogen atoms are excited from the 1S ground state to the 2S metastable state via the simultaneous absorption of two counter-propagating photons from a highly stable laser. When an atom absorbs one photon from each opposing laser beam, the first-order Doppler shifts cancel out, leading to a much sharper resonance signal.[4][10][11]
- Laser Frequency Stabilization and Measurement: The frequency of the spectroscopy laser is stabilized against a highly accurate frequency reference, often an optical frequency comb that is phase-coherently linked to a cesium fountain clock.[3] This allows for an extremely precise measurement of the laser frequency required to induce the 1S-2S transition.
- Detection of Excited Atoms: Atoms in the 2S state are detected by applying a small electric field, which causes them to decay to the 2P state and subsequently emit a Lyman-alpha photon. These photons are then detected by a photomultiplier tube.[3]
- Data Analysis and Systematic Error Correction: The measured 1S-2S transition frequency is corrected for various systematic effects, such as the second-order Doppler shift, AC and DC Stark shifts, and the Zeeman effect, to determine the unperturbed transition frequency.[3]

The **Rydberg** constant is then calculated from this highly accurate transition frequency using the principles of quantum electrodynamics (QED).[12]

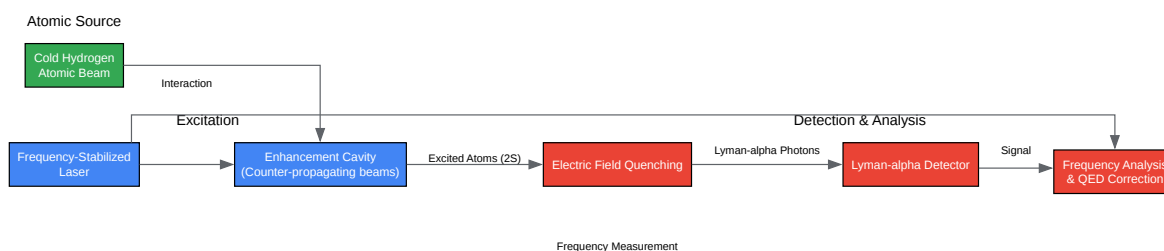
Visualizing the Methodologies

The following diagrams illustrate the logical workflow of the described experimental methods.



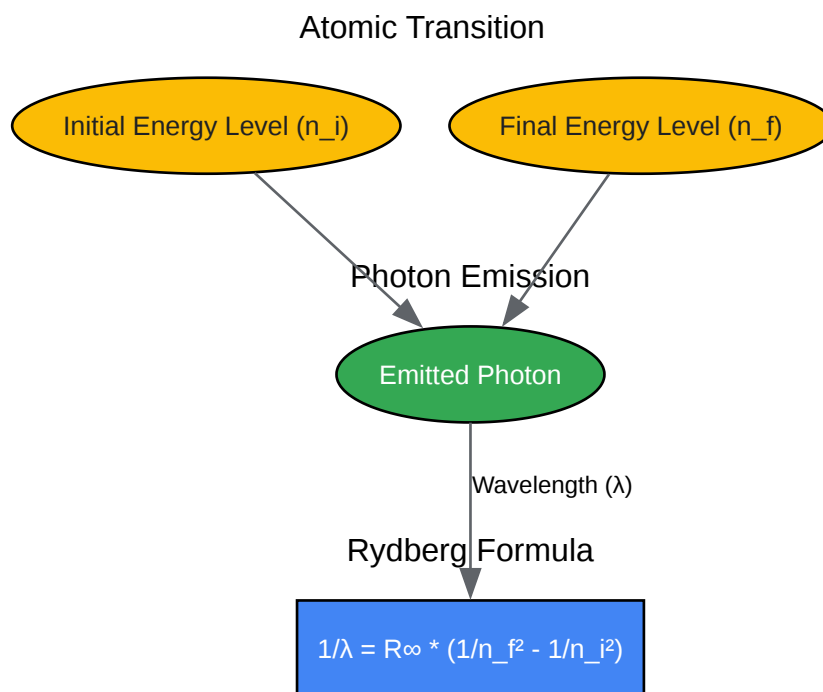
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*Workflow for determining the **Rydberg** constant via the Balmer series.*



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Workflow for high-precision measurement via two-photon spectroscopy.



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*Logical relationship in the **Rydberg** formula.*

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References

- 1. physics.nist.gov [physics.nist.gov]
- 2. agpohl.physik.uni-mainz.de [agpohl.physik.uni-mainz.de]
- 3. www2.mpq.mpg.de [www2.mpq.mpg.de]
- 4. researchgate.net [researchgate.net]
- 5. digitalcommons.wcupa.edu [digitalcommons.wcupa.edu]
- 6. sambrind.co.uk [sambrind.co.uk]
- 7. dave.ucsc.edu [dave.ucsc.edu]

- [8. webassign.net \[webassign.net\]](#)
- [9. pg.edu.pl \[pg.edu.pl\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
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